

Thermal properties of Dibutyl adipate (melting point, boiling point)

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Compound of Interest

Compound Name: *Dibutyl adipate*

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Thermal Properties of Dibutyl Adipate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core thermal properties of **Dibutyl adipate**, a versatile diester of butyl alcohol and adipic acid. With applications ranging from a plasticizer in pharmaceutical formulations to a skin-conditioning agent and solvent in cosmetics, a thorough understanding of its thermal behavior is critical for its effective use and process optimization. This document outlines its melting and boiling points, details the standard experimental methodologies for their determination, and presents this data in a clear, accessible format.

Core Thermal Properties

Dibutyl adipate is a colorless, oily liquid at room temperature. Its key thermal transition points, the melting and boiling points, are fundamental parameters for predicting its physical state under various processing and storage conditions.

Data Summary

The thermal properties of **Dibutyl adipate** have been reported across various scientific and chemical data sources. A summary of these values is presented below. It is important to note the variations in reported boiling points, which are highly dependent on ambient pressure.

Thermal Property	Reported Value(s)	Conditions
Melting Point	-32 °C[1], -32.4 °C[2][3], -38 °C[4][5]	Atmospheric Pressure
Boiling Point	305 °C[1][6][7][8]	760 mmHg (Atmospheric Pressure)
300.00 to 301.00 °C	760 mmHg (Atmospheric Pressure)[9]	
183 °C[3][4][5]	Not specified, likely reduced pressure	
165 °C	10 mmHg[7]	
145 °C	4 Torr[2]	

Experimental Protocols for Thermal Analysis

The determination of melting and boiling points for organic compounds like **Dibutyl adipate** follows well-established laboratory procedures. While the specific reports for the values cited above do not always detail the exact methodology used, the following represents the standard, widely accepted experimental protocols.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range.

Common Method: Capillary Tube Method (Thiele Tube or Digital Apparatus)

A standard technique for determining the melting point of an organic solid involves using a capillary tube.[1][4]

- **Sample Preparation:** A small amount of the solidified **Dibutyl adipate** is finely powdered and packed into a thin-walled capillary tube, sealed at one end.

- **Apparatus Setup:** The capillary tube is attached to a thermometer. This assembly is then placed in a heating bath, commonly a Thiele tube containing a high-boiling point oil (like silicone or paraffin oil) or inserted into a calibrated digital melting point apparatus with a heated metal block.^[1]^[4] The design of the Thiele tube promotes uniform heating through convection currents.^[4]
- **Heating and Observation:** The heating bath is heated slowly and steadily, typically at a rate of 1-2°C per minute as the expected melting point is approached.^[4]
- **Data Recording:** The temperatures at which the first signs of melting are observed and at which the entire sample has liquefied are recorded. This provides the melting point range. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.^[1]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, and the liquid changes into a vapor.

Common Method 1: Distillation

For sufficient quantities of a liquid, simple distillation can be used to determine the boiling point.^[8]

- **Apparatus Setup:** A distillation flask containing **Dibutyl adipate** and boiling chips (to ensure smooth boiling) is heated. A condenser is attached to the flask, and a thermometer is positioned so that its bulb is just below the side arm leading to the condenser, ensuring it measures the temperature of the vapor that is in equilibrium with the boiling liquid.^[8]
- **Heating and Observation:** The liquid is heated to a steady boil.
- **Data Recording:** The temperature at which a constant stream of distillate is collected is recorded as the boiling point. The atmospheric pressure must also be recorded, as the boiling point is pressure-dependent.^[8]

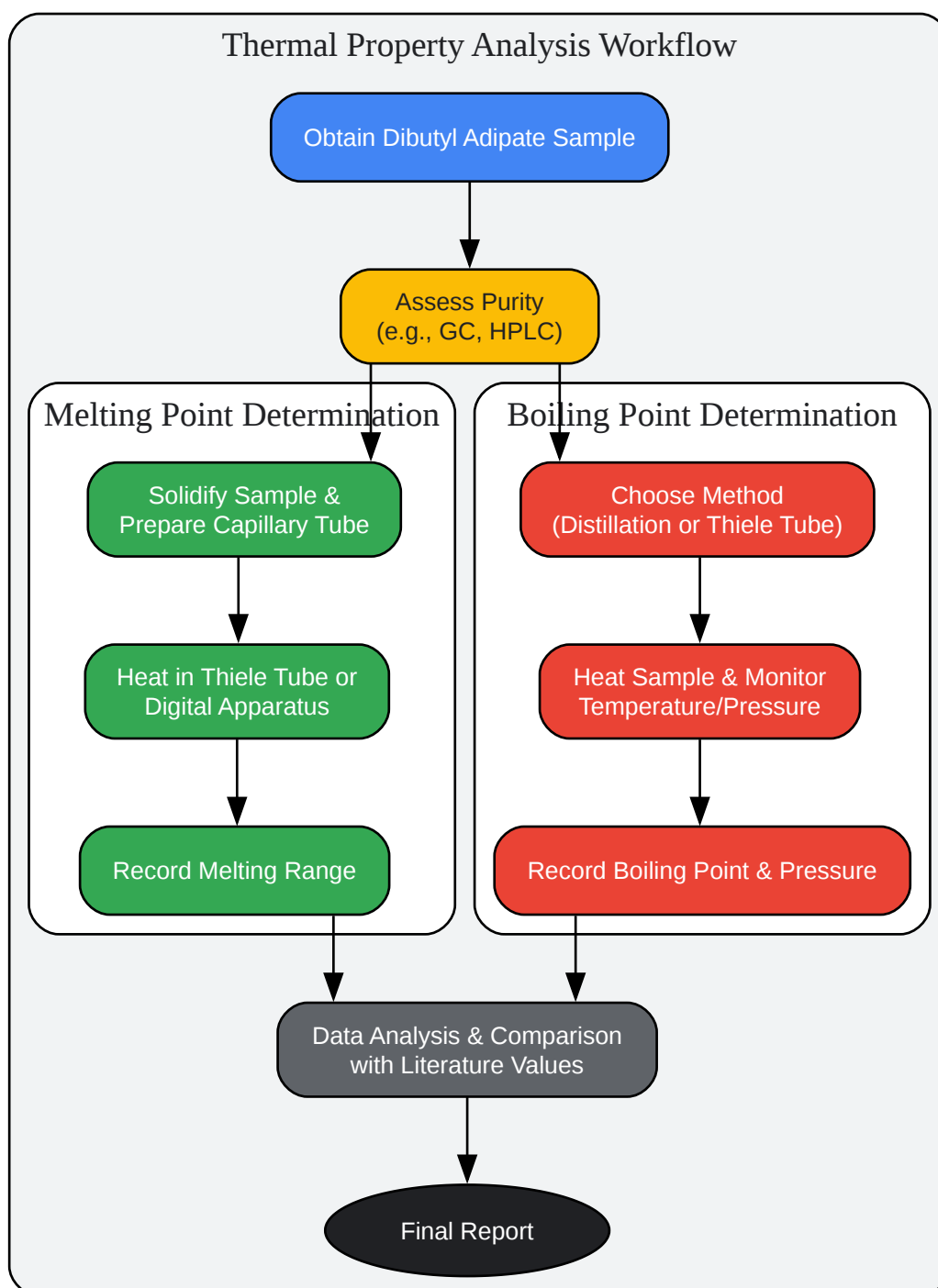
Common Method 2: Thiele Tube Method (for small quantities)

This method is advantageous when only a small amount of the substance is available.^[8]

- **Sample Preparation:** A small amount of **Dibutyl adipate** is placed in a small test tube or vial. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The sample tube is attached to a thermometer, and the assembly is heated in a Thiele tube.^[8]
- **Heating and Observation:** As the liquid is heated, the air trapped in the capillary tube expands and escapes as a stream of bubbles. The heating is continued until a steady stream of bubbles emerges.^{[2][8]}
- **Data Recording:** The heat source is then removed. The liquid begins to cool, and the point at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point.^{[2][8]} This is the temperature at which the vapor pressure of the sample equals the external pressure.

Logical Workflow for Thermal Property Determination

The following diagram illustrates the general workflow for determining the melting and boiling points of a chemical substance like **Dibutyl adipate**.



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Caption: Workflow for determining the thermal properties of **Dibutyl adipate**.

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